

Technical Guide: 3-Hydroxy-N-2-naphthyl-2-naphthamide (Naphthol AS-SW)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-N-2-naphthyl-2-naphthamide

Cat. No.: B089793

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **3-Hydroxy-N-2-naphthyl-2-naphthamide**, also known as Naphthol AS-SW or Azoic Coupling Component 7. The information is compiled from the manufacturer's safety data sheet to ensure safe handling and use in a laboratory setting.

Chemical Identification and Physical Properties

This section summarizes the key identifiers and physical characteristics of the compound.

Identifier	Value	Citation
Product Name	3-Hydroxy-N-(2-naphthyl)-2-naphthamide	
Synonyms	2-Hydroxy-3-naphthoic Acid 2-Naphthylamide, Naphthol AS-SW, Azoic Coupling Component 7	
CAS Number	135-64-8	
EC Number	205-208-7	
Molecular Formula	C ₂₁ H ₁₅ NO ₂	
Purity	>97.0% (T)(HPLC)	
Appearance	Light yellow to Brown powder to crystal	

Hazard Identification and Classification

According to the Regulation (EC) No 1272/2008, this substance is not classified as hazardous.

Hazard Classification	Classification	Citation
GHS Classification	Not a hazardous substance or mixture	
Label Elements	No hazard pictogram, signal word, hazard statement(s), or precautionary statement(s) required.	
Other Hazards	This substance/mixture contains no components considered to be either persistent, bioaccumulative and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.	
The substance/mixture does not contain components considered to have endocrine disrupting properties.		

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken.

Exposure Route	Procedure	Citation
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical advice/attention if you feel unwell.	
Skin Contact	Take off all contaminated clothing immediately. If on skin, rinse well with water. If skin irritation or rash occurs: Get medical advice/attention.	
Eye Contact	Rinse with plenty of water. If easy to do, remove contact lenses, if worn. If eye irritation persists: Get medical advice/attention.	
Ingestion	Get medical advice/attention. Rinse mouth.	

Handling and Storage

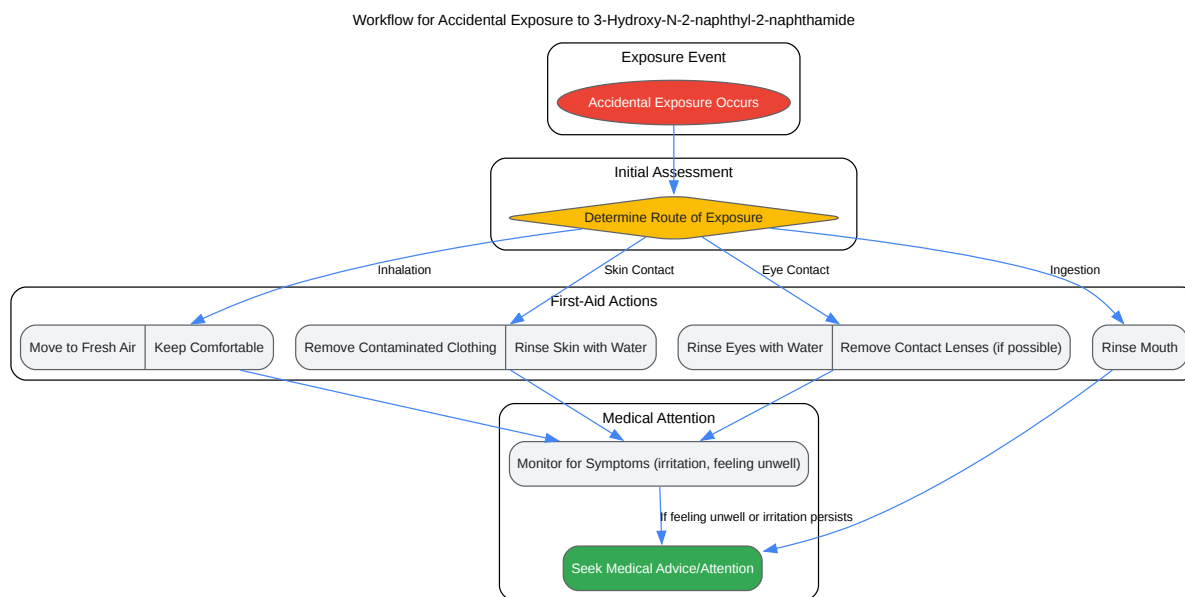
Proper handling and storage procedures are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Procedure	Details	Citation
Safe Handling	Avoid contact with skin, eyes, and clothing. Wear personal protective equipment. Wash hands and face thoroughly after handling. Prevent dispersion of dust. Ensure adequate ventilation, preferably with a local exhaust system.	
Storage	Keep container tightly closed. Store in a cool and shaded area. Protect from moisture. Keep under inert gas.	

Experimental Protocols

Detailed experimental protocols for specific applications of **3-Hydroxy-N-2-naphthyl-2-naphthamide** are not available within the material safety data sheet. Researchers should consult relevant scientific literature for specific methodologies. The following section outlines a general workflow for handling accidental exposure based on the first-aid measures provided in the SDS.

Accidental Exposure Workflow



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Guide: 3-Hydroxy-N-2-naphthyl-2-naphthamide (Naphthol AS-SW)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089793#3-hydroxy-n-2-naphthyl-2-naphthamide-material-safety-data-sheet\]](https://www.benchchem.com/product/b089793#3-hydroxy-n-2-naphthyl-2-naphthamide-material-safety-data-sheet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com